

# N-cyclopropylthian-4-amine as a building block in organic synthesis

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## Compound of Interest

Compound Name: *N-cyclopropylthian-4-amine*

Cat. No.: B15274592

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## Application Notes and Protocols: N-cyclopropylthian-4-amine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **N-cyclopropylthian-4-amine** as a valuable building block in organic synthesis, particularly for applications in medicinal chemistry and drug development. Due to the limited specific literature on this exact molecule, this document presents a likely and representative synthesis protocol and a common application based on its chemical structure and the well-established reactivity of analogous compounds.

## Introduction

**N-cyclopropylthian-4-amine** is a secondary amine featuring a thiane (tetrahydrothiopyran) ring N-substituted with a cyclopropyl group. This unique combination of a sulfur-containing heterocycle and a strained cyclopropyl motif makes it an attractive scaffold for the synthesis of novel chemical entities. The thiane ring can influence the lipophilicity and metabolic stability of a molecule, while the N-cyclopropyl group is a common feature in many bioactive compounds, often contributing to enhanced potency and improved pharmacokinetic properties. This building block is particularly useful for introducing this specific amine scaffold into larger molecules through common organic transformations.

## Synthesis of N-cyclopropylthian-4-amine

A common and efficient method for the synthesis of **N-cyclopropylthian-4-amine** is the reductive amination of thian-4-one with cyclopropylamine. This one-pot reaction proceeds through the formation of an intermediate imine or enamine, which is then reduced in situ to the desired secondary amine.

### Experimental Protocol: Reductive Amination

Materials:

- Thian-4-one
- Cyclopropylamine
- Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Dichloromethane (DCM)
- Acetic acid (optional)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

- To a solution of thian-4-one (1.0 eq) in dichloromethane (DCM, 0.2 M) was added cyclopropylamine (1.2 eq).
- The reaction mixture was stirred at room temperature for 1-2 hours. A catalytic amount of acetic acid can be added to facilitate imine formation.

- Sodium triacetoxyborohydride (1.5 eq) was added portion-wise over 15 minutes.
- The reaction was stirred at room temperature for 12-24 hours, monitoring by TLC or LC-MS until the starting material is consumed.
- Upon completion, the reaction was quenched by the slow addition of saturated aqueous sodium bicarbonate solution.
- The layers were separated, and the aqueous layer was extracted with DCM (3 x volumes).
- The combined organic layers were washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to afford the pure **N-cyclopropylthian-4-amine**.

## Quantitative Data (Representative)

Parameter	Value
Reactants	Thian-4-one, Cyclopropylamine
Reducing Agent	Sodium triacetoxyborohydride
Solvent	Dichloromethane
Typical Yield	75-90%
Purity (post-chromatography)	>95%

Diagram of Synthesis Workflow

## Synthesis of N-cyclopropylthian-4-amine

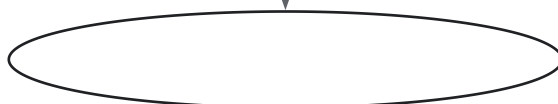
Thian-4-one + Cyclopropylamine in DCM

Imine Formation  
(Stir at RT, 1-2h)

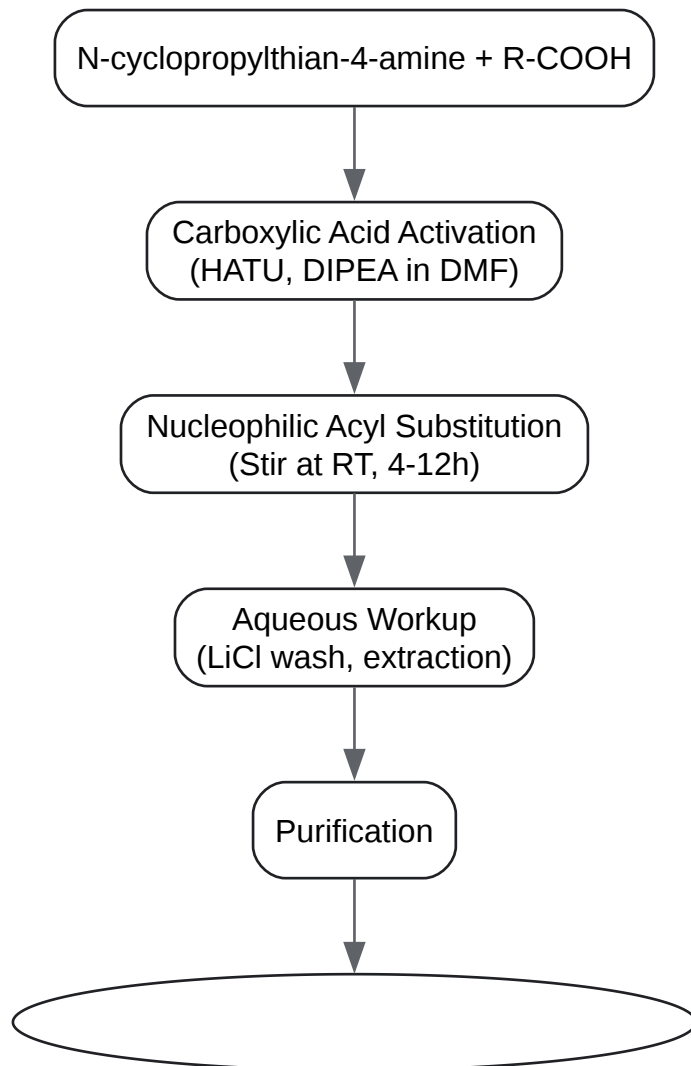
Reduction with  $\text{NaBH}(\text{OAc})_3$   
(Stir at RT, 12-24h)

Aqueous Workup  
( $\text{NaHCO}_3$  quench, extraction)

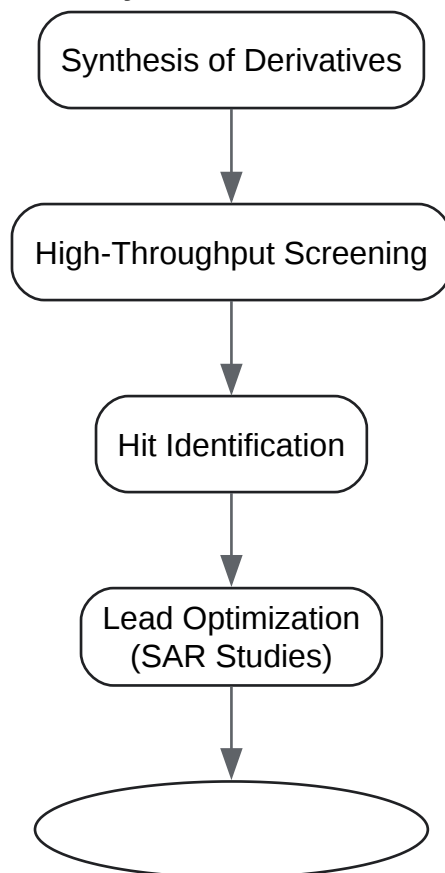
Purification  
(Column Chromatography)



## Acylation of N-cyclopropylthian-4-amine



## Drug Discovery Cascade for Derivatives



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